

long-term storage and stability of powdered creatinine monohydrate

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Compound of Interest

Compound Name: *Creatinine monohydrate*

Cat. No.: *B14218668*

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Technical Support Center: Powdered Creatine Monohydrate

This center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage and stability of powdered creatine monohydrate.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for powdered creatine monohydrate?

A1: Powdered creatine monohydrate should be stored in a tightly sealed container in a cool, dry, and dark place.[\[1\]](#)[\[2\]](#)[\[3\]](#) The optimal storage temperature is typically between 15°C and 25°C.[\[1\]](#) It is crucial to protect the powder from moisture, as this is the primary catalyst for its degradation.[\[3\]](#)

Q2: How stable is powdered creatine monohydrate? What is its expected shelf life?

A2: In its solid powder form, creatine monohydrate is exceptionally stable.[\[4\]](#)[\[5\]](#) Studies have shown that it exhibits no significant degradation for over three years, even at elevated temperatures such as 40°C (104°F).[\[4\]](#)[\[6\]](#)[\[7\]](#) When stored properly, its shelf life can extend well beyond the typical two-to-three-year period often listed by manufacturers.[\[6\]](#)[\[8\]](#)

Q3: What is the primary degradation product of creatine monohydrate?

A3: The primary degradation product is creatinine.[\[4\]](#)[\[5\]](#) This conversion is a non-enzymatic, intramolecular cyclization reaction where creatine loses a molecule of water.[\[5\]](#) In solid form, this process is extremely slow but is accelerated significantly when creatine is dissolved in aqueous solutions, especially under acidic conditions.[\[4\]](#)[\[5\]](#)

Q4: Is creatine monohydrate hygroscopic?

A4: Yes, the anhydrous form of creatine is hygroscopic and will absorb moisture from the air to convert to the more stable monohydrate form.[\[9\]](#) Studies show that anhydrous creatine is stable at relative humidity (RH) below 33-35% but transforms into the monohydrate form at RH above 40-52%.[\[9\]](#)[\[10\]](#) Therefore, keeping the container tightly sealed is critical to prevent clumping and maintain stability.[\[1\]](#)[\[3\]](#)

Q5: Does clumping indicate that the creatine monohydrate has degraded?

A5: Clumping is primarily a physical change caused by moisture absorption and does not necessarily indicate chemical degradation to creatinine.[\[1\]](#)[\[3\]](#) However, the presence of excess moisture can create an environment where degradation could potentially occur over time. If the product has been stored improperly and shows significant clumping, it is advisable to test for purity.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Powder has clumped or become hard.	1. Improper storage in a humid environment.2. Container not sealed tightly.	1. Break up the clumps mechanically in a low-humidity environment (e.g., glove box).2. Store the product in a desiccator to remove excess moisture.3. For future prevention, always store in a cool, dry place with the container lid tightly secured. [3] Consider placing a desiccant pack inside the storage container. [1]
Inconsistent or unexpected analytical results (e.g., in cell culture, animal studies).	1. Degradation: The powder may have degraded to creatinine, reducing the concentration of active creatine.2. Poor Solubility: The compound may not be fully dissolved, leading to inaccurate concentrations.3. Contamination: The product may be contaminated with impurities from manufacturing (e.g., creatinine, iron). [11]	1. Verify Purity: Perform HPLC analysis to quantify creatine and creatinine content (see Protocol 1).2. Ensure Complete Dissolution: Refer to the solubility data (Table 1) and use appropriate solvents and temperatures. Gentle heating and vortexing can aid dissolution. For aqueous solutions, prepare them fresh before use, as creatine is less stable in solution. [12] 3. Check Certificate of Analysis (CoA): Review the supplier's CoA for specified impurities.
Difficulty dissolving the powder.	1. Low Solvent Temperature: Solubility of creatine monohydrate in water is temperature-dependent. [4] 2. Incorrect Solvent: Creatine monohydrate has limited solubility in many organic	1. Increase Temperature: Gently warm the solvent (e.g., water) to increase solubility (see Table 1).2. Select Appropriate Solvent: Water is the most common solvent. For stock solutions, DMSO can be

solvents.[13][14] 3. Attempting to create a supersaturated solution. used, but solubility is limited (~1 mg/mL).[12] It is nearly insoluble in ethanol and ether. [13][14] 3. Consult Solubility Data: Do not exceed the solubility limits outlined in Table 1.

Quantitative Data Summary

Table 1: Solubility of Creatine Monohydrate in Water at Different Temperatures

Temperature (°C)	Temperature (°F)	Solubility (g/L)
4	39.2	6
20	68	14
50	122	34
60	140	45

(Data sourced from Jäger et al., 2011)[4]

Table 2: Stability of Solid Creatine Monohydrate at Various Temperatures

Storage Temperature (°C)	Storage Temperature (°F)	Duration	Creatinine Detected
Room Temperature	~68-77	> 3 years	Not detected (<67 ppm)
40	104	> 3 years	Not detected (<67 ppm)
60	140	44 months	106 ppm

(Data sourced from
Jäger et al., 2011)[4]

Experimental Protocols

Protocol 1: Purity and Degradation Analysis by HPLC

This protocol outlines a method to quantify the concentration of creatine and its primary degradation product, creatinine, in a powdered sample.

1. Objective: To determine the purity of creatine monohydrate powder and quantify the percentage of creatinine.
2. Materials:
 - Creatine monohydrate sample
 - Creatine and creatinine analytical standards
 - HPLC system with UV detector
 - Cation exchange or porous graphitic carbon column[15][16]
 - Mobile Phase: e.g., 5 mM sodium acetate, pH 5.1[15] or a mixture of water, acetonitrile (MeCN), and an acid like TFA or phosphoric acid.[17][18]
 - HPLC grade water and acetonitrile
 - Filtration apparatus (0.2 µm filter)

3. Standard Preparation:

- Prepare a stock solution of creatine standard (e.g., 1000 µg/mL) in the mobile phase.
- Prepare a stock solution of creatinine standard (e.g., 100 µg/mL) in the mobile phase.
- Create a series of calibration standards by serially diluting the stock solutions to cover the expected concentration range of the sample.

4. Sample Preparation:

- Accurately weigh approximately 10 mg of the creatine monohydrate powder.
- Dissolve the powder in a known volume (e.g., 10 mL) of mobile phase to create a 1 mg/mL solution.
- Vortex or sonicate until fully dissolved.
- Filter the sample solution through a 0.2 µm syringe filter into an HPLC vial.

5. HPLC Conditions:

- Column: Hamilton PRP-X200 Cation Exchange (100 x 4.1 mm).[15] or Thermo Scientific Hypercarb (Porous Graphitic Carbon).[16]
- Mobile Phase: Isocratic elution with 5 mM sodium acetate, pH 5.1.
- Flow Rate: 1.0 mL/min.[15]
- Injection Volume: 25 µL.[15]
- Detector Wavelength: 234 nm.[15]
- Run Time: Approximately 10 minutes (creatinine typically elutes around 4-5 minutes).[15]

6. Data Analysis:

- Generate a calibration curve for both creatine and creatinine by plotting peak area against concentration.

- Calculate the concentration of creatine and creatinine in the sample by comparing its peak areas to the calibration curves.
- Determine the purity and percentage of degradation.

Protocol 2: Determination of Water Content by Karl Fischer Titration

This protocol determines the exact water content, which is crucial for confirming the monohydrate state and identifying excess adsorbed moisture.

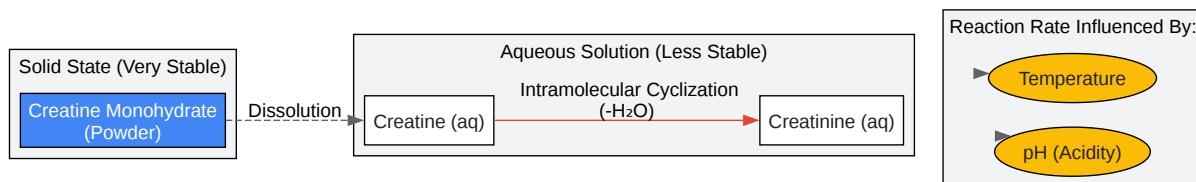
1. Objective: To quantify the percentage of water in the creatine monohydrate sample.
2. Principle: Karl Fischer (KF) titration is a highly specific method for water determination.[\[19\]](#) The titration is based on the reaction of iodine with water in the presence of sulfur dioxide, a base, and a solvent (typically methanol).[\[20\]](#)[\[21\]](#)
3. Materials:
 - Automated Karl Fischer Titrator (Volumetric or Coulometric).
 - KF reagents (e.g., titrant, solvent).
 - Creatine monohydrate sample.
 - Certified water standard for titer determination.
4. Procedure (Volumetric Method):
 - Titer Determination: Standardize the KF titrant by titrating a known amount of a certified water standard. This determines the water equivalent of the titrant (mg/mL).
 - Sample Analysis:
 - Add a suitable amount of KF solvent to the titration vessel and pre-titrate to a dry, stable endpoint.

- Accurately weigh a specific amount of the creatine monohydrate powder and add it directly to the titration vessel.
- Start the titration. The instrument will automatically add the titrant until all the water from the sample has reacted.
- The instrument calculates the water content based on the volume of titrant used and its predetermined titer.

5. Calculation:

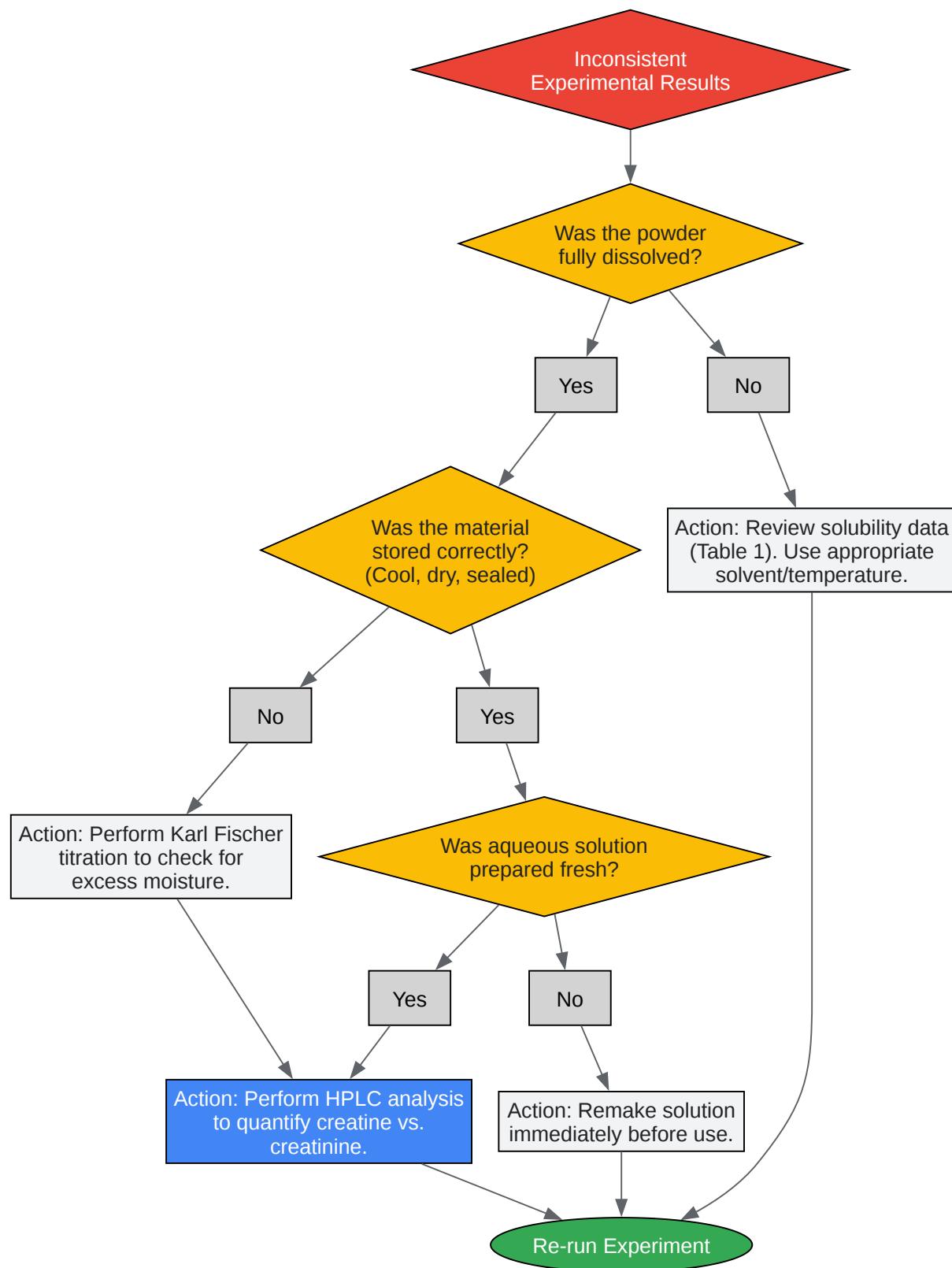
- $\% \text{ Water} = (\text{Volume of Titrant (mL)} * \text{Titer (mg/mL)}) / (\text{Sample Weight (mg)}) * 100$
- The theoretical water content for pure creatine monohydrate ($\text{C}_4\text{H}_9\text{N}_3\text{O}_2 \cdot \text{H}_2\text{O}$, Molar Mass: 149.15 g/mol) is approximately 12.1%. Values significantly higher than this may indicate the presence of excess surface moisture.

Visualizations



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Creatine degradation pathway from solid to aqueous form.

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Troubleshooting workflow for inconsistent experimental results.

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